

The Synthesis and Physicochemical Profile of DMHAPC-Chol: A Technical Guide

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Compound of Interest

Compound Name: *DMHAPC-Chol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Dimethyl Hydroxyethyl Aminopropane Carbamoyl Cholesterol (**DMHAPC-Chol**), a cationic cholesterol derivative utilized in non-viral gene delivery systems. This document details its synthesis, physicochemical properties, and the formulation of liposomal carriers for the delivery of genetic material such as plasmid DNA and siRNA.

Core Synthesis of DMHAPC-Chol

The synthesis of **DMHAPC-Chol**, as first described by Percot et al. (2004), involves a multi-step process culminating in a cationic cholesterol molecule with a biodegradable carbamoyl linker and a hydroxyethyl group in its polar head. This structure is designed to facilitate the complexation with nucleic acids and promote their delivery into cells. While the full, step-by-step synthesis protocol is detailed in the original publication, the general scheme involves the chemical modification of cholesterol to introduce the cationic headgroup. The final product is characterized by techniques such as Nuclear Magnetic Resonance (NMR) to confirm its structure.^[1]

Physicochemical Properties of DMHAPC-Chol

DMHAPC-Chol is a cationic lipid that possesses specific physicochemical characteristics crucial for its function in gene delivery. These properties are summarized in the table below.

Property	Value	Reference
Full Name	Dimethyl Hydroxyethyl Aminopropane Carbamoyl Cholesterol Iodide	
CAS Number	794494-38-5	
Molecular Formula	C35H63IN2O3	
Molecular Weight	706.8 g/mol	
Appearance	Crystalline solid	
Solubility	Soluble in DMF and Ethanol	

Formulation of DMHAPC-Chol/DOPE Liposomes

DMHAPC-Chol is commonly formulated with the neutral helper lipid 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE) to form cationic liposomes. The inclusion of DOPE is known to enhance the transfection efficiency of cationic lipids.

Physicochemical Characterization of Liposomes

The physicochemical properties of **DMHAPC-Chol/DOPE** liposomes, such as size (hydrodynamic diameter), polydispersity index (PDI), and zeta potential, are critical for their in vitro and in vivo performance. These parameters are typically measured using Dynamic Light Scattering (DLS).

Formulation (Molar Ratio)	Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
DMHAPC-Chol/DOPE (1:1)	Data not available in searched abstracts	Data not available in searched abstracts	Data not available in searched abstracts

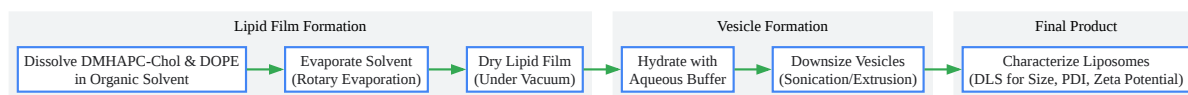
Note: Specific quantitative data from the primary literature (Percot et al., 2004; Ding et al., 2008; Briane et al., 2012) were not available in the searched abstracts. Researchers should refer to the full-text articles for these details.

Experimental Protocol: Liposome Preparation (Thin-Film Hydration Method)

The following is a general protocol for the preparation of **DMHAPC-Chol**/DOPE liposomes based on standard methods.

- Lipid Film Formation:
 - **DMHAPC-Chol** and DOPE are dissolved in a suitable organic solvent (e.g., chloroform) in a round-bottom flask at the desired molar ratio (e.g., 1:1).
 - The organic solvent is removed under reduced pressure using a rotary evaporator to form a thin lipid film on the flask's inner surface.
 - The lipid film is further dried under vacuum for several hours to remove any residual solvent.
- Hydration:
 - The lipid film is hydrated with an aqueous buffer (e.g., sterile water or HEPES-buffered saline) by gentle rotation. The temperature of the hydration buffer should be above the phase transition temperature of the lipids.
- Sonication/Extrusion:
 - The resulting multilamellar vesicles (MLVs) are downsized to form small unilamellar vesicles (SUVs) or large unilamellar vesicles (LUVs) by sonication or extrusion through polycarbonate membranes with a defined pore size (e.g., 100 nm).
- Characterization:
 - The size, PDI, and zeta potential of the prepared liposomes are measured using Dynamic Light Scattering.

Diagram: Liposome Preparation Workflow



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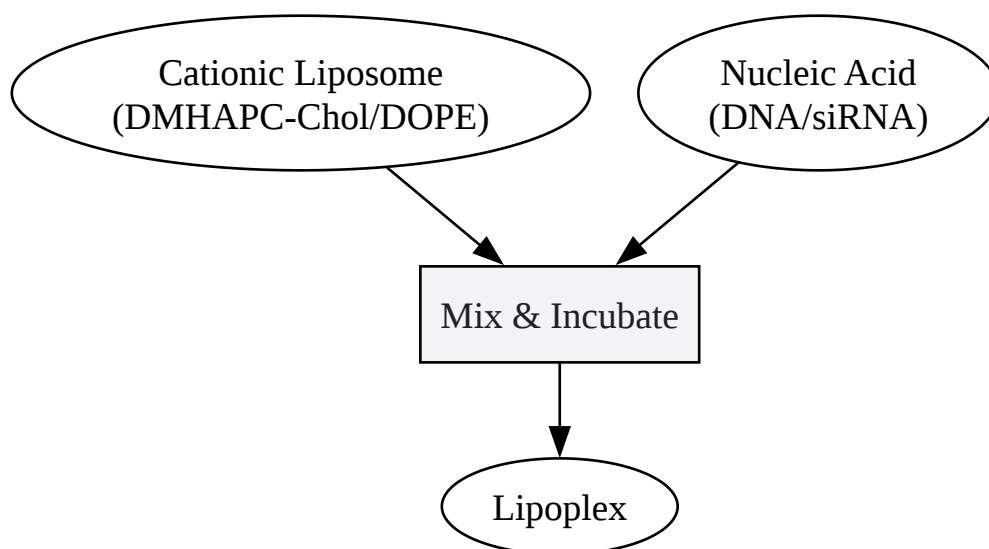
Caption: Workflow for the preparation of **DMHAPC-Chol/DOPE** liposomes.

Lipoplex Formation and Cellular Delivery

Cationic **DMHAPC-Chol/DOPE** liposomes electrostatically interact with negatively charged nucleic acids (plasmid DNA or siRNA) to form lipoplexes.

Experimental Protocol: Lipoplex Formation

- Dilute the **DMHAPC-Chol/DOPE** liposome suspension to the desired concentration in a suitable buffer (e.g., serum-free medium).
- Dilute the nucleic acid solution separately in the same buffer.
- Add the nucleic acid solution to the liposome suspension and mix gently.
- Incubate the mixture at room temperature for a specified period (e.g., 15-30 minutes) to allow for stable lipoplex formation.
- The resulting lipoplexes are then ready for addition to cell culture.



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Caption: General pathway for cellular uptake of lipoplexes.

Applications in Gene Delivery

DMHAPC-Chol/DOPE liposomes have been demonstrated to be effective vectors for the delivery of both plasmid DNA and siRNA.

- **Plasmid DNA Delivery:** Studies have shown that these liposomes can efficiently deliver reporter genes, leading to their expression in vitro and in vivo. The efficiency of transfection is dependent on factors such as the charge ratio of the lipoplex and conditioning of the liposomes, with freeze-drying being a method to improve efficiency. [1]
• **siRNA Delivery:** **DMHAPC-Chol/DOPE** liposomes have been successfully used to deliver siRNA targeting vascular endothelial growth factor (VEGF) in cancer cell lines, resulting in significant gene silencing. [2] The efficacy of these formulations has been shown to be comparable or even superior to some commercially available transfection reagents. [2]

Signaling Pathways

Currently, there is no specific information available from the searched results detailing direct interactions of **DMHAPC-Chol** with cellular signaling pathways. The biological effects observed are primarily attributed to the successful delivery of the nucleic acid cargo, which then

modulates its respective target pathways (e.g., VEGF signaling in the case of VEGF siRNA delivery).

Conclusion

DMHAPC-Chol is a versatile cationic lipid that, when formulated with DOPE, creates an effective non-viral vector for the delivery of genetic material. Its biodegradable nature and the ability to be tailored for specific applications make it a valuable tool for researchers in the field of gene therapy and drug delivery. Further research into the optimization of formulations and a deeper understanding of its interaction with cellular components will continue to expand its potential applications.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Inhibition of VEGF expression in A431 and MDA-MB-231 tumour cells by cationic lipid-mediated siRNA delivery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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